

Check Availability & Pricing

Information Regarding "CFL-120" in Combination Therapies

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	CFL-120	
Cat. No.:	B101681	Get Quote

Initial searches for a specific therapeutic agent designated "**CFL-120**" have not yielded definitive public information on a singular compound with this name for which combination therapy data and experimental protocols are available. The term "**CFL-120**" appears to be ambiguous in the context of pharmaceutical research and development.

Our search has revealed several possible interpretations of the query, none of which directly correspond to a drug named "**CFL-120**" with established combination therapy protocols. The possibilities include:

- A chemotherapy regimen: The acronym "CFL" can refer to a combination chemotherapy regimen of Cisplatin, Fluorouracil, and Leucovorin. A study published in 2008 evaluated this combination for advanced head and neck and esophageal carcinomas.[1] However, the designation "CFL-120" is not used in this context.
- Drug discovery platforms: "CFL" is also used by the company BioBlocks to denote their Comprehensive Fragment Library, which is a tool for discovering new drug candidates, not a therapeutic agent itself.[2][3]
- Cell lines and biological markers: The designation "CCL-120" refers to a human B-lymphoblastic cell line (CCRF-SB) available from ATCC, used in cancer research.
 Additionally, "CFL1" refers to the gene encoding Cofilin 1, which has been studied as a prognostic marker in lung cancer.[4]



- Similarly named drug candidates: Several distinct drug candidates with similar alphanumeric designations are in development:
 - CTH120: A first-in-class molecule from CONNECTA Therapeutics that modulates neuroplasticity and is being investigated for neurodevelopmental disorders like Fragile X syndrome.[5]
 - TAS-120 (Futibatinib): An FGFR inhibitor being studied in clinical trials for advanced solid tumors, including cholangiocarcinoma.
 - MM120 (Lysergide D-Tartrate): A compound under development by MindMed for the treatment of Generalized Anxiety Disorder.[7][8]

Given the lack of specific, publicly available data for a compound named "**CFL-120**" in the context of combination therapies, it is not possible to provide the requested detailed Application Notes and Protocols, including data tables and signaling pathway diagrams.

Recommendation for the user: Please verify the exact name and designation of the compound of interest. It is possible that "**CFL-120**" is an internal project code, a new or less-publicized compound, or a typographical error. With a more precise identifier, it may be possible to retrieve the relevant scientific data and protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Low-cost outpatient chemotherapy regimen of cisplatin, 5-fluorouracil and leucovorin for advanced head and neck and esophageal carcinomas PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. bioblocks.com [bioblocks.com]
- 3. bioblocks.com [bioblocks.com]
- 4. CFL1 expression levels as a prognostic and drug resistance marker in non-small-cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]



- 5. CONNECTA Therapeutics announces positive results from Phase I study of neurodevelopmental disorders drug candidate, CTH120 CONNECTA Therapeutics [connectatherapeutics.com]
- 6. ClinicalTrials.gov [clinicaltrials.gov]
- 7. MindMed Receives FDA Breakthrough Therapy Designation and Announces Positive 12-Week Durability Data From Phase 2B Study of MM120 for Generalized Anxiety Disorder :: Mind Medicine (MindMed) Inc. (MNMD) [ir.mindmed.co]
- 8. ClinicalTrials.gov [clinicaltrials.gov]
- To cite this document: BenchChem. [Information Regarding "CFL-120" in Combination Therapies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101681#using-cfl-120-in-combination-with-other-drugs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com